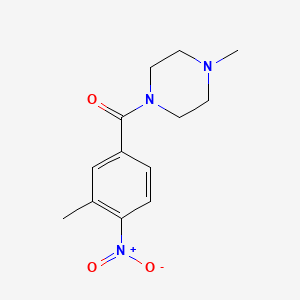

(3-Methyl-4-nitrophenyl)(4-methylpiperazin-1-yl)methanone
Cat. No. B5534506
M. Wt: 263.29 g/mol
InChI Key: GOYMFLDMEUPCBZ-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
Patent
US09096614B2
Procedure details
Prepared from 3-methyl-4-nitrobenzoic acid and 1-methylpiperazine following the method used to prepare Intermediate 27. δH (DMSO-d6) 8.03 (d, J=8.3 Hz, 1H), 7.52 (d, J=1.9 Hz, 1H), 7.44 (dd, J8.4, 1.9 Hz, 1H), 3.66 (m, 2H), 3.26 (s, 2H), 2.53 (s, 3H), 2.37 (s, 2H), 2.25 (s, 2H), 2.19 (s, 3H).
[Compound]
Name
Intermediate 27
Quantity
0 (± 1) mol
Type
reactant
Reaction Step Two
Identifiers
|
REACTION_CXSMILES
|
[CH3:1][C:2]1[CH:3]=[C:4]([CH:8]=[CH:9][C:10]=1[N+:11]([O-:13])=[O:12])[C:5]([OH:7])=O.[CH3:14][N:15]1[CH2:20][CH2:19][NH:18][CH2:17][CH2:16]1>>[CH3:1][C:2]1[CH:3]=[C:4]([C:5]([N:18]2[CH2:19][CH2:20][N:15]([CH3:14])[CH2:16][CH2:17]2)=[O:7])[CH:8]=[CH:9][C:10]=1[N+:11]([O-:13])=[O:12]
|
Inputs
Step One
|
Name
|
|
|
Quantity
|
0 (± 1) mol
|
|
Type
|
reactant
|
|
Smiles
|
CC=1C=C(C(=O)O)C=CC1[N+](=O)[O-]
|
|
Name
|
|
|
Quantity
|
0 (± 1) mol
|
|
Type
|
reactant
|
|
Smiles
|
CN1CCNCC1
|
Step Two
[Compound]
|
Name
|
Intermediate 27
|
|
Quantity
|
0 (± 1) mol
|
|
Type
|
reactant
|
|
Smiles
|
|
Conditions
Other
|
Conditions are dynamic
|
1
|
|
Details
|
See reaction.notes.procedure_details.
|
Outcomes
Product
|
Name
|
|
|
Type
|
|
|
Smiles
|
CC=1C=C(C=CC1[N+](=O)[O-])C(=O)N1CCN(CC1)C
|
